

Application Notes and Protocols for Measuring the IC50 of Transketolase-IN-2

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Compound of Interest

Compound Name: *Transketolase-IN-2*

Cat. No.: *B15610869*

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Introduction

Transketolase (TKT) is a critical enzyme in the non-oxidative branch of the pentose phosphate pathway (PPP). This pathway is essential for the production of precursors for nucleotide synthesis and the generation of NADPH, which is vital for reductive biosynthesis and cellular antioxidant defense.[1][2] Due to its key role in cellular metabolism, TKT is a potential therapeutic target for various diseases, including cancer and infectious diseases.

Transketolase-IN-2 is a known inhibitor of transketolase and has shown potent herbicidal activity.[3] These application notes provide a detailed protocol for determining the half-maximal inhibitory concentration (IC50) of **Transketolase-IN-2** against purified transketolase.

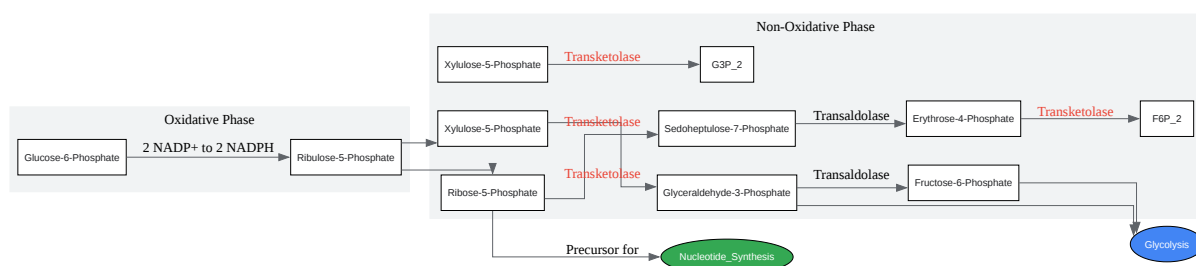
Data Presentation

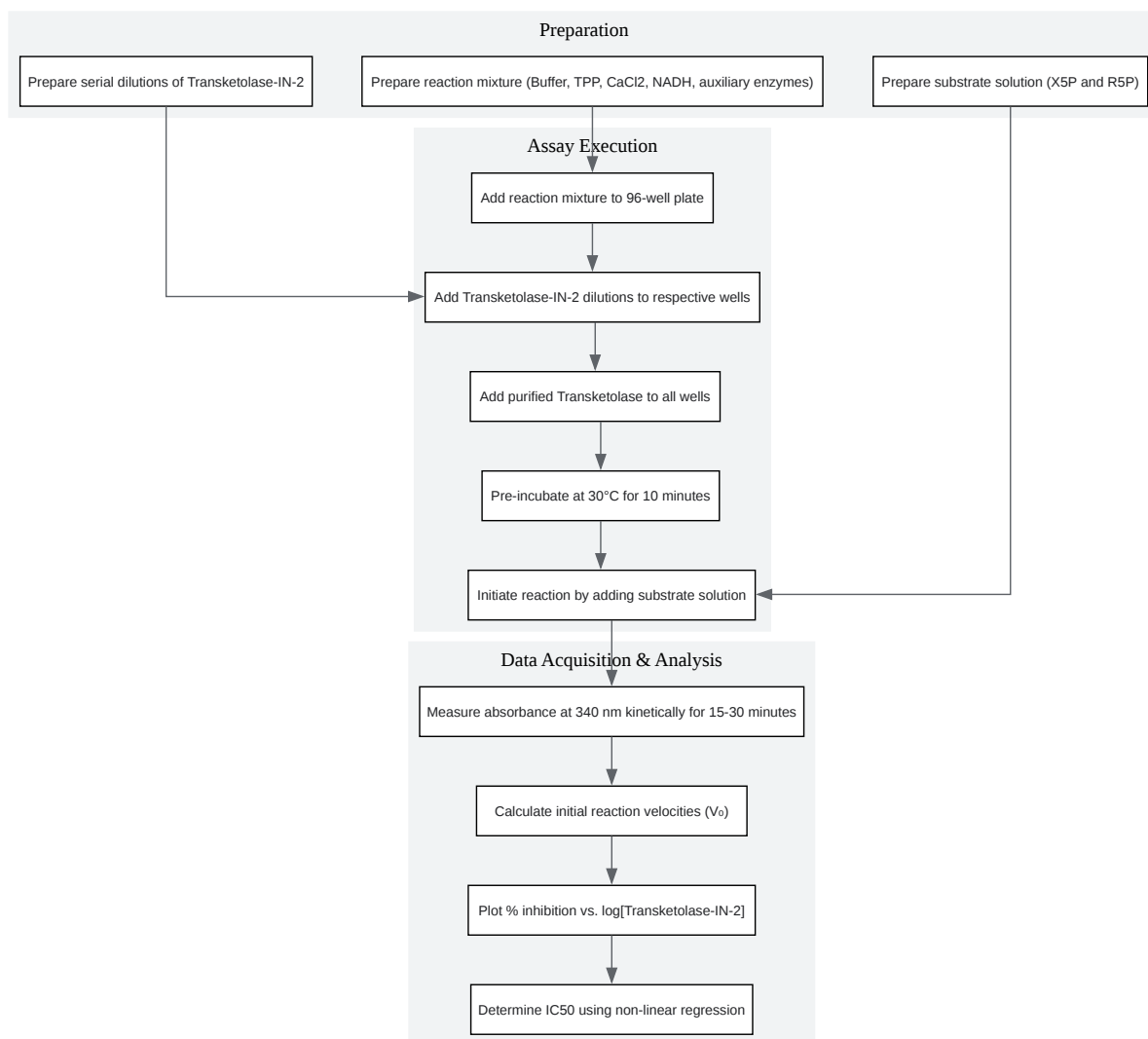
Table 1: Comparative IC50 Values of Transketolase Inhibitors

Inhibitor	Target Enzyme	IC50 Value	Reference
Transketolase-IN-2	Setaria viridis Transketolase (SvTKL)	0.11 mg/L	[3]
N3'-pyridyl thiamine (N3PT)	Human Transketolase	22 nM (Kd)	[3]
Oxythiamine diphosphate ammonium	Transketolase (TK)	Potent inhibitor	[3]
Transketolase-IN-1	Digitaria sanguinalis and Amaranthus retroflexus TKL	>90% inhibition at 200 mg/L	[3]
Transketolase-IN-3	Digitaria sanguinalis and Amaranthus retroflexus TKL	Potent inhibitor	[3]

Signaling Pathway

The pentose phosphate pathway is a metabolic pathway, not a classical signaling pathway. It runs parallel to glycolysis and is crucial for generating essential biomolecules. Transketolase catalyzes two key reversible reactions within the non-oxidative phase of this pathway.





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